

Molecular weight and formula of But-3-en-2-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *But-3-EN-2-amine*

Cat. No.: *B3051532*

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An In-depth Technical Guide on But-3-en-2-amine

This technical guide provides a comprehensive overview of the core physicochemical properties of **But-3-en-2-amine**, tailored for researchers, scientists, and professionals in drug development.

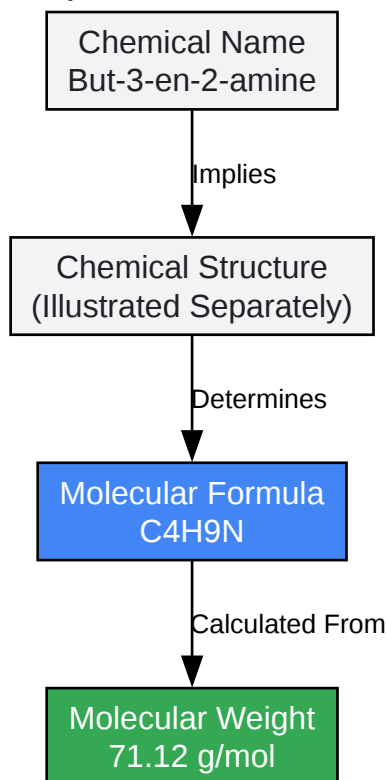
Core Molecular Data

But-3-en-2-amine is a primary amine containing a vinyl group. Its fundamental molecular characteristics are pivotal for its application in chemical synthesis and research. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C4H9N	[1][2][3][4][5]
Molecular Weight	71.12 g/mol	[1][2][3][4]
Monoisotopic Mass	71.07350 Da	[4]

A logical diagram illustrating the relationship between the compound's name, its structure, and its derived properties is presented below.

Logical Relationship of But-3-en-2-amine Properties



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Logical relationship of **But-3-en-2-amine** properties.

Experimental Protocol: Purity and Identity Confirmation via Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol outlines a standard procedure for the analysis of **But-3-en-2-amine** to confirm its identity and determine its purity.

Objective: To qualitatively and quantitatively analyze a sample of **But-3-en-2-amine**.

Materials and Equipment:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Capillary Column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness)

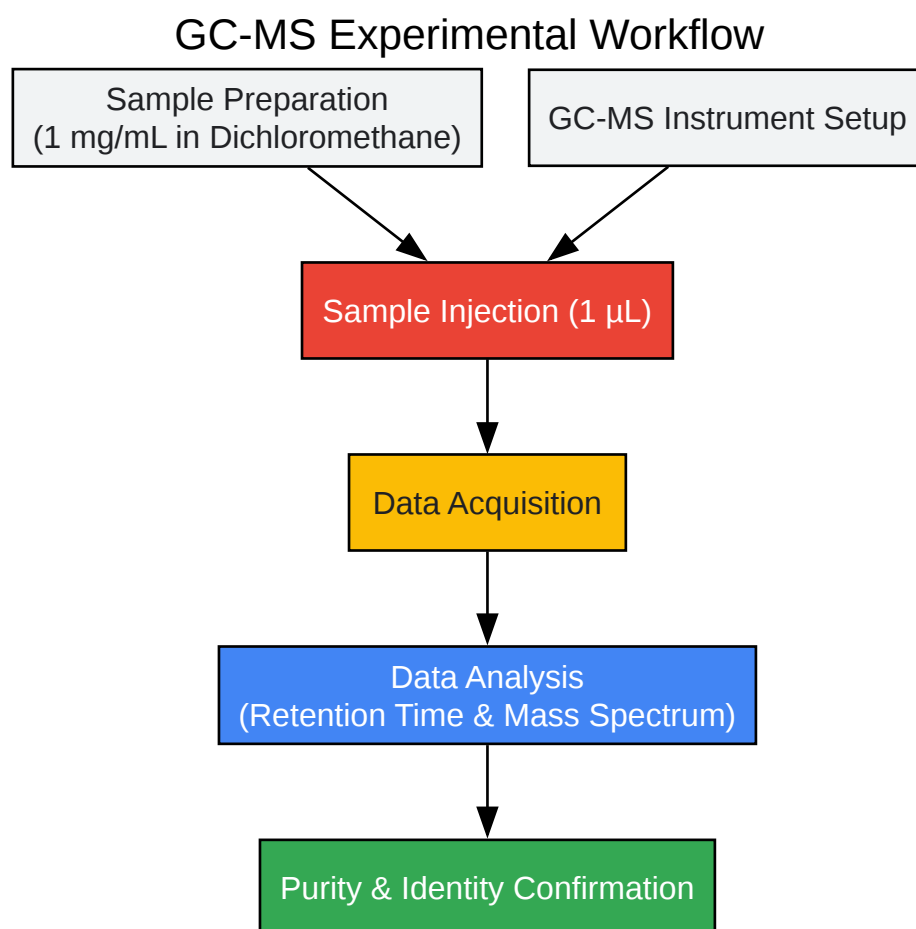
- Helium (carrier gas)
- **But-3-en-2-amine** sample
- Anhydrous solvent (e.g., Dichloromethane or Diethyl ether)
- Microsyringe

Procedure:

- Sample Preparation: Prepare a dilute solution of the **But-3-en-2-amine** sample in the chosen anhydrous solvent (e.g., 1 mg/mL).
- GC-MS Instrument Setup:
 - Set the injector temperature to 250°C.
 - Set the initial oven temperature to 50°C, hold for 2 minutes.
 - Ramp the oven temperature to 250°C at a rate of 10°C/min.
 - Hold the final temperature for 5 minutes.
 - Set the carrier gas (Helium) flow rate to 1 mL/min.
 - Set the MS transfer line temperature to 280°C.
 - Set the ion source temperature to 230°C.
 - Scan range: m/z 35-200.
- Injection: Inject 1 µL of the prepared sample into the GC injector port.
- Data Acquisition: Start the data acquisition. The total run time will be approximately 27 minutes.
- Data Analysis:
 - Identify the peak corresponding to **But-3-en-2-amine** based on its retention time.

- Confirm the identity by comparing the acquired mass spectrum with a reference spectrum. The molecular ion peak (M^+) should be observed at m/z 71.
- Determine the purity by calculating the peak area percentage of the **But-3-en-2-amine** peak relative to the total area of all peaks in the chromatogram.

The workflow for this experimental protocol is visualized in the diagram below.



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GC-MS experimental workflow for **But-3-en-2-amine** analysis.

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References

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- To cite this document: BenchChem. [Molecular weight and formula of But-3-en-2-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051532#molecular-weight-and-formula-of-but-3-en-2-amine]

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